Technical Support Center: Optimizing Substitutions on the Pyriazine Ring

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Compound of Interest

Compound Name:	*3,6-Dichloropyridazin-4-ol*
CAS No.:	*2779-81-9*
Cat. No.:	*B1294562*

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Welcome to the technical support center for optimizing reaction conditions for substitutions on the pyridazine ring. This resource is designed for researchers, scientists, and drug development professionals to provide practical guidance, troubleshoot common experimental issues, and answer frequently asked questions related to the chemical modification of this important heterocyclic scaffold.

Frequently Asked Questions (FAQs)

Q1: Why are substitution reactions on the pyridazine ring often challenging?

A1: The pyridazine ring is an electron-deficient heterocycle due to the presence of two adjacent nitrogen atoms. This electron deficiency significantly deactivates the ring towards electrophilic aromatic substitution. While it activates the ring for nucleophilic aromatic substitution (SNAr), the lone pairs on the nitrogen atoms can coordinate with and deactivate transition metal catalysts used in many cross-coupling reactions, a phenomenon often referred to as the "2-pyridyl problem" in the analogous pyridine systems. This coordination can lead to the formation of stable, inactive catalyst complexes, effectively poisoning the catalyst and halting the catalytic cycle.

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Q2: At which positions are nucleophilic aromatic substitutions (SNAr) most likely to occur on a substituted pyridazine?

A2: In the pyridazine nucleus, all ring carbon atoms are activated for nucleophilic attack by one of the ring nitrogens. Unlike pyridine, there are no "unactivated" positions. Generally, nucleophilic substitution reactions proceed smoothly with leaving groups at any position (C3, C4, C5, or C6). The relative reactivity can be influenced by the electronic nature of other substituents on the ring. For polyhalogenated pyridazines, the site of substitution can often be controlled by tuning the reaction conditions.

Q3: What are the most common side reactions observed during cross-coupling reactions with halopyridazines, and how can they be minimized?

A3: The most common side reactions include:

- Protodeboronation (in Suzuki-Miyaura coupling): This is the cleavage of the C-B bond of the boronic acid, which is then replaced by a hydrogen atom, often from residual water or acidic protons in the reaction mixture. To minimize this, use anhydrous solvents, dry reagents, and consider using boronic esters (e.g., pinacol esters) which are more stable.
- Homocoupling: This is the self-coupling of the organometallic reagent (e.g., boronic acid in Suzuki-Miyaura) or the halo-pyridazine. It can be promoted by the presence of oxygen. Thoroughly degassing the reaction mixture and using a pre-catalyst that efficiently generates the active Pd(0) species can reduce homocoupling.
- Dehalogenation: The halogen on the pyridazine ring is replaced by a hydrogen atom. This can sometimes be favored at higher temperatures, so optimizing the reaction temperature is crucial.

Q4: How can I improve the regioselectivity of C-H functionalization on the pyridazine ring?

A4: Achieving high regioselectivity in C-H functionalization of pyridazines can be challenging. Key strategies include:

- Directing Groups: The use of a directing group can effectively guide the catalyst to a specific C-H bond. The choice of directing group is critical and can influence the position of functionalization.

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- Electronic Effects: The inherent electronic properties of the pyridazine ring and its substituents play a major role. Electron-withdrawing groups can influence the acidity of C-H bonds and direct arylation to specific positions.
- Steric Hindrance: Bulky substituents can block certain positions, thereby directing the reaction to less sterically hindered sites.
- Catalyst and Ligand Control: The choice of catalyst and ligands can significantly influence regioselectivity. Some catalytic systems have an inherent preference for certain positions on the heterocyclic ring.

Troubleshooting Guides

Guide 1: Low or No Yield in Suzuki-Miyaura Coupling of Chloro- or Bromopyridazines

This guide addresses the common issue of low to no product formation in Suzuki-Miyaura cross-coupling reactions involving pyridazine substrates.

Problem: You are observing a low yield or no formation of the desired coupled product.

Possible Causes and Solutions:

- Cause 1: Inactive Catalyst System. Chloropyridazines, in particular, are less reactive than their bromo or iodo counterparts due to a stronger C-Cl bond, making the oxidative addition step difficult. Standard catalysts like $Pd(PPh_3)_4$ may be insufficient.
  - Solution:
    - Switch to a more active catalyst system. Highly electron-rich and bulky phosphine ligands (Buchwald ligands) such as SPhos, XPhos, and RuPhos are often effective for coupling heteroaryl chlorides.
    - Consider using N-heterocyclic carbene (NHC) ligands.
    - Increase the catalyst loading (e.g., from 1-2 mol% to 3-5 mol%).

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- Cause 2: Ineffective Base. The base is crucial for the transmetalation step, where it activates the boronic acid.
  - Solution:
    - Screen different bases. Strong, non-nucleophilic bases like K_3PO_4 and Cs_2CO_3 are often effective.
    - Ensure the base is finely powdered and dry.
    - Consider the solubility of the base in the chosen solvent.
- Cause 3: Inappropriate Reaction Temperature. The temperature may be too low to overcome the activation energy for the oxidative addition of the C-X bond.
  - Solution:
    - Gradually increase the reaction temperature, for example, in 10-20 °C increments. Typical temperatures range from 80-120 °C.
    - For challenging substrates, microwave irradiation can be highly effective in reducing reaction times and improving yields.
- Cause 4: Catalyst Deactivation/Poisoning. The pyridazine nitrogen can coordinate to the palladium center, leading to catalyst deactivation.
  - Solution:
    - Use ligands that are sterically bulky to shield the metal center from coordination by the pyridazine nitrogen.
    - Ensure the reaction is performed under an inert atmosphere (e.g., Argon or Nitrogen) as oxygen can oxidize and deactivate the active Pd(0) catalyst. Degas all solvents and reagents thoroughly.
- Cause 5: Side Reactions Dominating. Protodeboronation or homocoupling may be consuming the starting materials.

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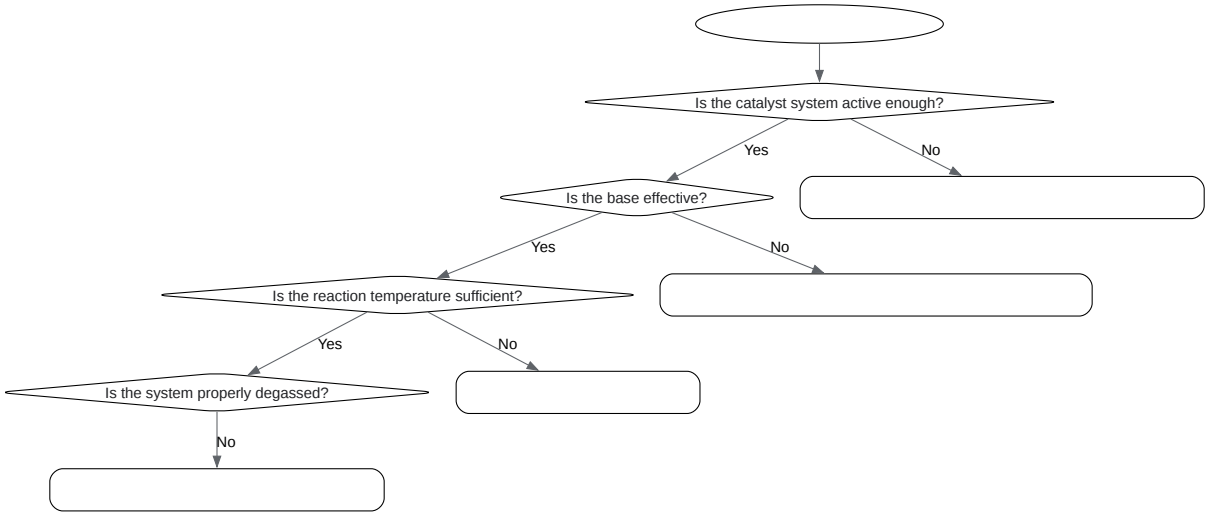
- Solution:
  - Use anhydrous solvents and reagents.
  - Consider using a boronic acid pinacol ester for increased stability.
  - Ensure the reaction mixture is thoroughly deoxygenated.

Troubleshooting Workflow for Low Yield in Suzuki-Miyaura Coupling



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Caption: Troubleshooting workflow for low yield in Suzuki-Miyaura coupling of halopyridazines.

Guide 2: Optimizing Regioselectivity in Minisci Radical Alkylation

Problem: You are observing a mixture of regioisomers in the Minisci alkylation of a pyridazine.

Possible Causes and Solutions:

- Cause 1: Insufficient Protonation of the Heterocycle. The Minisci reaction is most effective on protonated, electron-deficient heterocycles. The regioselectivity is highly dependent on the position of the positive charge.
  - Solution:
    - Ensure the reaction is performed under sufficiently acidic conditions. Sulfuric acid is commonly used. The amount of acid can be a critical parameter to optimize.
- Cause 2: Competing Radical Addition Sites. The pyridazine ring has multiple positions susceptible to radical attack.
  - Solution:
    - The regioselectivity of radical attack on the protonated 1,2-diazine system is pronounced at C-4 and/or C-5.[1]
    - The nature of the radical source can influence selectivity. Experiment with different carboxylic acids (for alkyl radicals) or other radical precursors.
    - The presence of substituents on the pyridazine ring will strongly influence the regioselectivity due to steric and electronic effects.
- Cause 3: Over-alkylation. Multiple alkyl groups are being added to the pyridazine ring.
  - Solution:

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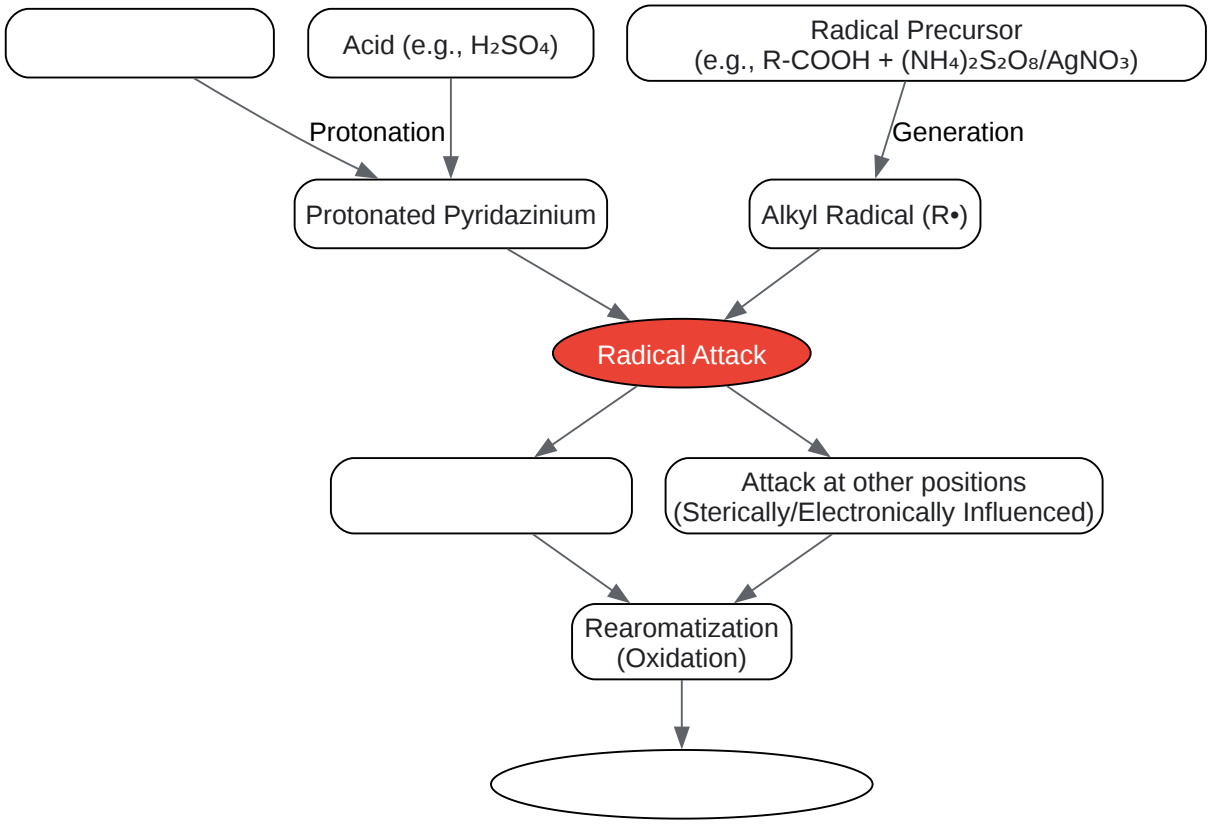
- Adjust the stoichiometry of the reagents. Reduce the amount of the radical precursor and/or the oxidizing agent.
- Monitor the reaction carefully by TLC or LC-MS and stop it once the desired mono-alkylated product is maximized.

Logical Diagram for Minisci Reaction Selectivity



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Caption: Key factors influencing regioselectivity in the Minisci reaction on a pyridazine ring.

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Data Presentation: Comparative Reaction Conditions

The following tables summarize reaction conditions and yields for common substitution reactions on the pyridazine ring. This data is intended to provide a starting point for reaction optimization.

Table 1: Suzuki-Miyaura Coupling of Halopyridazines

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Entry	Pyridazine Substrate	Boronic Acid	Catalyst (mol %)	Ligand (mol %)	Base	Solvent	Temp (°C)	Time (h)	Yield (%)	Ref.
1	3,6-Dichloropyridazine	Phenylboronic acid	$Pd(PPh_3)_4$ (5)	-	Na_2CO_3	Toluene/EtOH	Reflux	24	70	
2	3,6-Dichloropyridazine	4-Methoxyphenylboronic acid	$Pd(dppf)Cl_2$ (5)	-	Na_2CO_3	DME	150 (MW)	0.25	93	
3	3-Bromo-6-(thiophen-2-yl)pyridazine	Phenylboronic acid	$Pd(PPh_3)_4$ (5)	-	Na_2CO_3	DME/EtOH/H_2O	80	48	28	[2]
4	3-Bromo-6-(thiophen-2-yl)pyridazine	4-Formylphenylboronic acid	$Pd(PPh_3)_4$ (5)	-	Na_2CO_3	DME/EtOH/H_2O	80	48	25	[2]

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Table 2: Buchwald-Hartwig Amination of Halopyridazines

Entry	Pyridazine Substrate	Amine	Catalyst (mol %)	Ligand (mol %)	Base	Solvent	Temp (°C)	Time (h)	Yield (%)	Ref.
1	3-Chloro-6-(4-methoxyphenyl)pyridazine	Benzylamine	-	-	-	Neat	195 (MW)	0.25	97	
2	3-Bromopyridine	Morpholine	$Pd_2(dba)_3$ (2.5)	XPhos (10)	KOtBu	Toluene	90	-	87	[3]
3	2-Bromopyridine	Morpholine	$Pd_2(dba)_3$ (2.5)	XantPhos (7.5)	DBU	DMF	-	-	85	[4]

*Data from analogous pyridine systems is provided as a starting point for optimization.

Table 3: Sonogashira Coupling of Halopyridazines

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Entry	Pyridazine Substrate	Alkyne	Pd Catalyst (mol %)	Cu Co-catalyst (mol %)	Base	Solvent	Temp (°C)	Yield (%)	Ref.
1	3-Iodopyridine	Phenylacetylene	$PdCl_2(PPh_3)_2$ (0.5)	-	-	[TBP][4EtOV]	55	99	[5]
2	3-Iodopyridine	3-Ethynylpyridine	Pd on solid support	Cu_2O	-	THF-DMA	80	73	[6]
3	Aryl Iodide**	Phenylacetylene	$Pd(PPh_3)_2Cl_2$ (2)	CuI (4)	Et_3N	DMI	25	92	[7]

**Data from analogous pyridine systems. *General conditions for aryl iodides.

Experimental Protocols

Protocol 1: General Procedure for Suzuki-Miyaura Cross-Coupling of a Halopyridazine

This protocol is a general starting point and should be optimized for specific substrates.

Materials:

- Halopyridazine (1.0 eq.)
- Arylboronic acid (1.2 - 1.5 eq.)
- Palladium catalyst (e.g., $Pd(dppf)Cl_2$, 5 mol%)
- Base (e.g., Na_2CO_3 or K_3PO_4, 2.0 - 3.0 eq.)

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- Solvent (e.g., DME, Dioxane, or Toluene/Ethanol mixture)
- Inert atmosphere (Argon or Nitrogen)

Procedure:

- To an oven-dried Schlenk flask or microwave vial, add the halopyridazine, arylboronic acid, palladium catalyst, and base.
- Seal the vessel, then evacuate and backfill with an inert gas (repeat three times).
- Add the degassed solvent via syringe.
- Heat the reaction mixture to the desired temperature (e.g., 80-120 °C for conventional heating, or 150 °C for microwave irradiation) with vigorous stirring.
- Monitor the reaction progress by TLC or LC-MS.
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water or brine.
- Separate the organic layer, dry over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel.

Protocol 2: General Procedure for Nucleophilic Aromatic Substitution (SNAr) with an Alkoxide

This protocol describes a typical SNAr reaction on a chloropyridazine with sodium methoxide.

Materials:

- Chloropyridazine (1.0 eq.)
- Sodium methoxide (1.1 - 1.5 eq.)

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- Anhydrous solvent (e.g., Methanol, THF, or DMSO)

Procedure:

- To a dry round-bottom flask under an inert atmosphere, dissolve the chloropyridazine in the chosen anhydrous solvent.
- Add sodium methoxide portion-wise at room temperature or at a cooled temperature (e.g., 0 °C) if the reaction is highly exothermic.
- Allow the reaction to stir at room temperature or heat to reflux, monitoring the progress by TLC or LC-MS.
- Once the starting material is consumed, carefully quench the reaction by adding water or a saturated aqueous solution of NH_4Cl.
- Extract the product with an appropriate organic solvent (e.g., ethyl acetate, DCM).
- Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4, and concentrate under reduced pressure.
- Purify the crude product by recrystallization or column chromatography.

Protocol 3: General Procedure for Minisci C-H Alkylation

This protocol provides a general method for the radical alkylation of pyridazine using a carboxylic acid as the alkyl source.

Materials:

- Pyridazine (1.0 eq.)
- Carboxylic acid (2.0 - 4.0 eq.)
- Silver nitrate ($AgNO_3$, 10-20 mol%)
- Ammonium persulfate ($(NH_4)_2S_2O_8$, 2.0 - 3.0 eq.)
- Solvent system (e.g., DCM/H_2O or Acetonitrile/H_2O)

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- Sulfuric acid (for protonation)

Procedure:

- In a round-bottom flask, dissolve the pyridazine in the chosen solvent system.
- Carefully add concentrated sulfuric acid to protonate the pyridazine.
- Add the carboxylic acid and silver nitrate to the mixture.
- Heat the mixture (e.g., to 50-80 °C).
- Prepare a solution of ammonium persulfate in water and add it dropwise to the reaction mixture over a period of time.
- Stir the reaction at the elevated temperature for several hours, monitoring by TLC or LC-MS.
- After completion, cool the mixture to room temperature and carefully neutralize with a base (e.g., saturated $NaHCO_3$ solution).
- Extract the product with an organic solvent (e.g., DCM or ethyl acetate).
- Combine the organic layers, dry over anhydrous Na_2SO_4, and concentrate.
- Purify the crude product by column chromatography.

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